

Introduction: The Strategic Value of a Substituted Indole

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Compound of Interest

Compound Name: 7-Bromo-3-methyl-1H-indole

CAS No.: 86915-22-2

Cat. No.: B1338718

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The indole nucleus is a cornerstone of medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a vast number of natural products, pharmaceuticals, and biologically active compounds.^{[1][2][3][4]} Its versatile scaffold allows for interaction with a multitude of biological targets, making it a focal point in drug discovery. Within this important class of heterocycles, **7-Bromo-3-methyl-1H-indole** emerges as a particularly valuable synthetic intermediate.

This guide provides a detailed exploration of **7-Bromo-3-methyl-1H-indole**, moving beyond a simple catalog of properties to deliver field-proven insights for researchers, scientists, and drug development professionals. We will dissect its synthesis, reactivity, and strategic applications, emphasizing the causality behind experimental choices that leverage its unique structural features:

- **The Indole Core:** Provides the fundamental bicyclic aromatic system with inherent biological relevance.
- **The C7-Bromo Substituent:** A highly versatile functional handle, perfectly positioned for modern palladium-catalyzed cross-coupling reactions, enabling the strategic introduction of

diverse molecular fragments.^{[1][5]}

- The C3-Methyl Group: This group sterically hinders the C2 position and electronically influences the pyrrole ring, directing reactivity and potentially modulating the binding affinity of derivative compounds.

The purpose of this document is to serve as a comprehensive technical resource, empowering chemists to effectively utilize **7-Bromo-3-methyl-1H-indole** as a pivotal building block in the synthesis of complex, high-value molecules.

Physicochemical and Spectroscopic Profile

A thorough understanding of a starting material's properties is fundamental to its successful application. The key characteristics of **7-Bromo-3-methyl-1H-indole** are summarized below. For optimal stability, the compound should be stored in a dry, dark environment at room temperature.^[6]

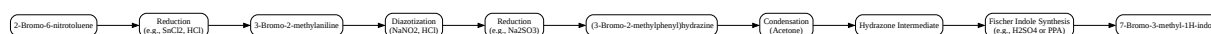
Table 1: Physicochemical Properties of **7-Bromo-3-methyl-1H-indole**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ BrN	^{[7][8]}
Molecular Weight	210.07 g/mol	^{[6][7]}
Appearance	Light yellow to yellow solid	^[6]
Boiling Point	325.1±22.0 °C (Predicted)	^[6]
Density	1.563±0.06 g/cm ³ (Predicted)	^[6]
pKa	15.63±0.30 (Predicted)	^[6]
CAS Number	86915-22-2	^{[6][8]}

Strategic Synthesis of the Intermediate

The construction of the **7-Bromo-3-methyl-1H-indole** scaffold can be achieved through several established synthetic routes. A common and effective approach is the Fischer indole synthesis, which involves the acid-catalyzed cyclization of a suitably substituted

phenylhydrazone. The causality behind this choice lies in its reliability and the commercial availability of the necessary precursors.



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Caption: Synthetic workflow for **7-Bromo-3-methyl-1H-indole** via Fischer synthesis.

Experimental Protocol: Fischer Indole Synthesis

This protocol provides a representative, step-by-step methodology for the synthesis of the title compound.

Step 1: Synthesis of (3-Bromo-2-methylphenyl)hydrazine

- To a stirred solution of 3-Bromo-2-methylaniline (1.0 equiv) in concentrated hydrochloric acid, add a solution of sodium nitrite (1.1 equiv) in water dropwise at 0-5 °C.
- Stir the resulting diazonium salt solution for 30 minutes at the same temperature.
- In a separate flask, prepare a solution of tin(II) chloride dihydrate (3.0 equiv) in concentrated hydrochloric acid.
- Slowly add the cold diazonium salt solution to the tin(II) chloride solution, ensuring the temperature remains below 10 °C.
- After the addition is complete, allow the mixture to warm to room temperature and stir for 2 hours.
- Collect the precipitated hydrazine hydrochloride salt by filtration, wash with a small amount of cold water, and dry.
- Neutralize the salt with a base (e.g., NaOH solution) and extract the free hydrazine into an organic solvent (e.g., diethyl ether). Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the hydrazine.

Step 2: Synthesis of **7-Bromo-3-methyl-1H-indole**

- Dissolve the (3-Bromo-2-methylphenyl)hydrazine (1.0 equiv) in a suitable solvent such as ethanol or acetic acid.
- Add acetone (1.2 equiv) and a catalytic amount of acid (e.g., a few drops of acetic acid).
- Heat the mixture to reflux for 1-2 hours to form the corresponding hydrazone. Monitor progress by TLC.
- Cool the reaction mixture and remove the solvent under reduced pressure.
- To the crude hydrazone, add a cyclizing agent such as polyphosphoric acid (PPA) or a mixture of sulfuric acid in ethanol.
- Heat the mixture to 80-100 °C for 1-3 hours until cyclization is complete (monitored by TLC).
- Pour the reaction mixture onto crushed ice and neutralize with a strong base (e.g., 10 M NaOH) to pH > 10.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by flash column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes) to afford pure **7-Bromo-3-methyl-1H-indole**.

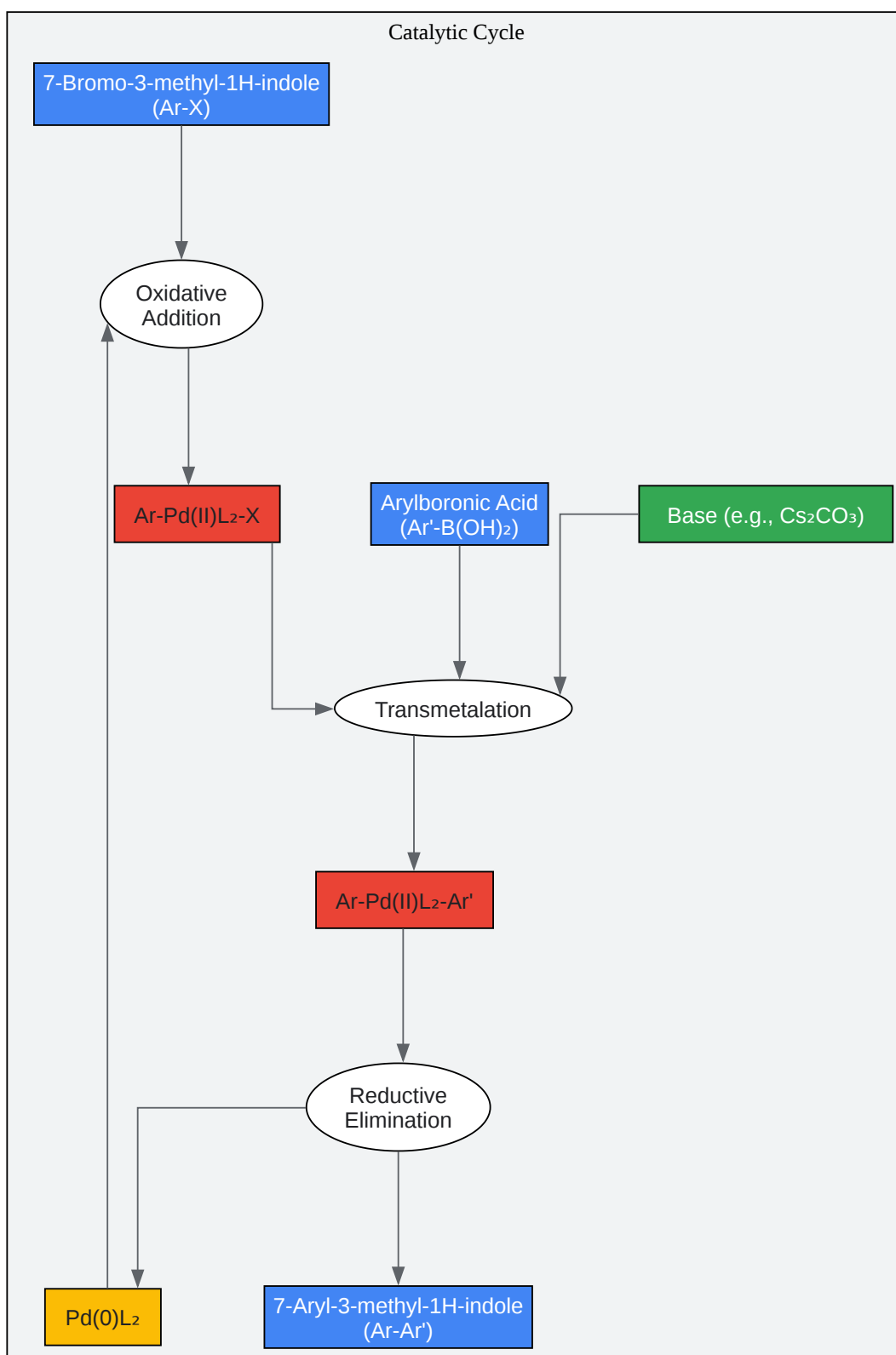
The Cornerstone of Reactivity: Palladium-Catalyzed Cross-Coupling

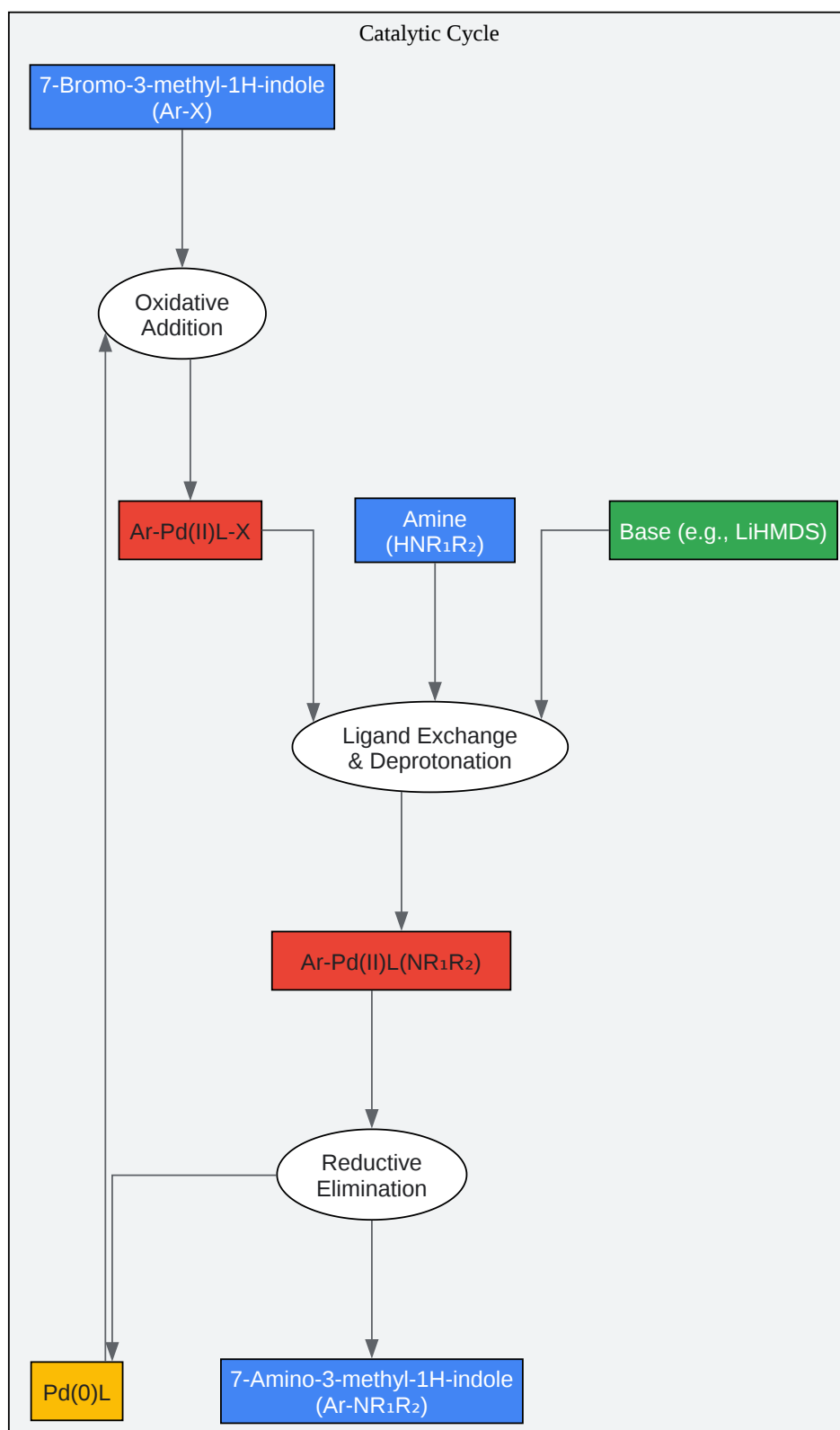
The synthetic utility of **7-Bromo-3-methyl-1H-indole** is most profoundly demonstrated in its application in palladium-catalyzed cross-coupling reactions. The C7-bromo substituent serves as an ideal electrophilic partner for forming new carbon-carbon and carbon-nitrogen bonds, which are fundamental transformations in the synthesis of pharmaceutical agents.^[1]

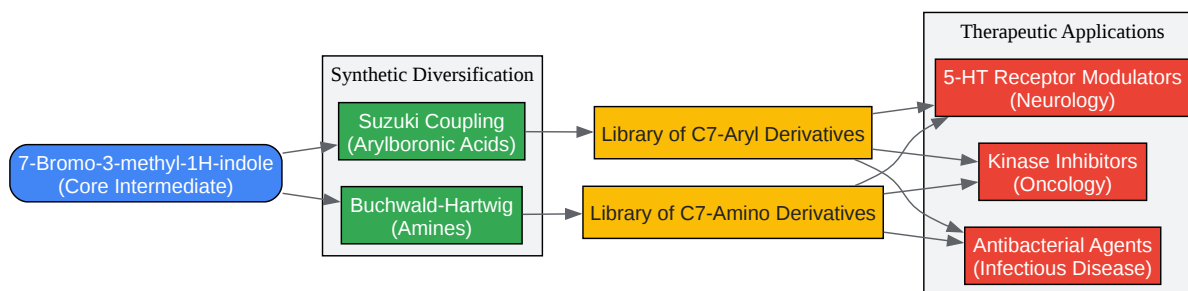
Suzuki-Miyaura Coupling: Forging Carbon-Carbon Bonds

The Suzuki-Miyaura reaction is a robust and highly versatile method for creating biaryl and heteroaryl-aryl structures.^[9] In the context of drug discovery, this reaction allows for the introduction of diverse aryl and heteroaryl moieties at the 7-position of the indole core, enabling a systematic exploration of the structure-activity relationship (SAR) by probing interactions within a target's binding pocket.^{[1][10]} 7-Arylindoles, for instance, are of significant interest as they can mimic the adenine region of ATP and bind to the hinge region of protein kinases.^[1]

The choice of catalyst, base, and solvent is critical for achieving high yields. Catalysts like Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd}(\text{PPh}_3)_4$) are effective, and bases such as cesium carbonate or potassium carbonate are used to activate the boronic acid for the crucial transmetalation step.^{[9][10][11]}







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